

# Application Note: $^1\text{H}$ NMR Analysis of Methyl 2-aminoisobutyrate hydrochloride

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## Compound of Interest

Compound Name: Methyl 2-aminoisobutyrate hydrochloride

Cat. No.: B555793

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## Abstract

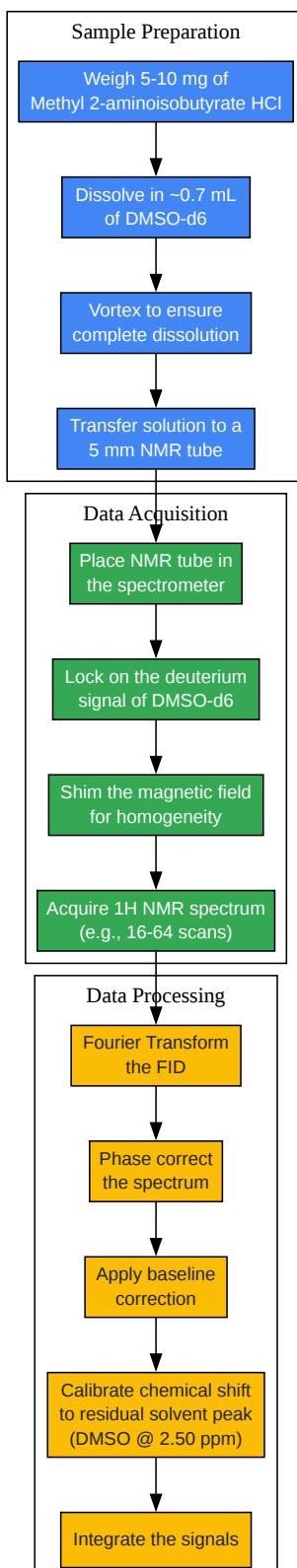
This document provides a detailed analysis of the  $^1\text{H}$  Nuclear Magnetic Resonance (NMR) spectrum of **Methyl 2-aminoisobutyrate hydrochloride**. It includes a summary of the spectral data, a detailed experimental protocol for sample preparation and data acquisition, and a structural representation of the molecule with corresponding proton assignments. This information is critical for the structural elucidation and purity assessment of this compound in research and drug development settings.

## Introduction

**Methyl 2-aminoisobutyrate hydrochloride** (CAS No. 15028-41-8) is a derivative of the non-proteinogenic amino acid  $\alpha$ -aminoisobutyric acid.<sup>[1]</sup> Its structural simplicity makes it an excellent model for NMR studies and a useful building block in synthetic organic chemistry. Accurate spectral characterization is essential for its use in pharmaceutical and chemical research.  $^1\text{H}$  NMR spectroscopy is a powerful analytical technique for confirming the identity and purity of such compounds by providing detailed information about the chemical environment of protons within the molecule.

## Chemical Structure and Proton Environments

The chemical structure of **Methyl 2-aminoisobutyrate hydrochloride** consists of a central quaternary carbon atom bonded to two methyl groups, an amino group (protonated as an ammonium salt), and a methyl ester group. This arrangement leads to three distinct proton environments, which are clearly resolved in the  $^1\text{H}$  NMR spectrum.

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## References

- 1. ALPHA-AMINOISOBUTYRIC ACID METHYL ESTER HYDROCHLORIDE | 15028-41-8 [chemicalbook.com]
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